

Addressing EPZ005687 insolubility in aqueous solutions

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Compound of Interest

Compound Name: EPZ005687

Cat. No.: B560121

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Technical Support Center: EPZ005687

Welcome to the technical support center for **EPZ005687**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered when working with **EPZ005687**, with a particular focus on its solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **EPZ005687** and what is its mechanism of action?

EPZ005687 is a potent and selective small molecule inhibitor of the histone methyltransferase EZH2 (Enhancer of zeste homolog 2).^{[1][2]} EZH2 is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), which plays a crucial role in gene silencing by catalyzing the trimethylation of histone H3 at lysine 27 (H3K27me3).^{[3][4][5]} **EPZ005687** acts as an S-adenosylmethionine (SAM)-competitive inhibitor, binding to the SAM pocket within the SET domain of EZH2 and thereby blocking its methyltransferase activity.^{[1][3]} This inhibition leads to a decrease in global H3K27me3 levels, resulting in the de-repression of target genes.^{[1][5][6]} The compound has shown greater potency in lymphoma cells harboring specific mutations in EZH2 (e.g., Y641 and A677) compared to wild-type cells.^{[1][3][5]}

Q2: I am having trouble dissolving **EPZ005687** in my aqueous buffer. What am I doing wrong?

EPZ005687 is known to be practically insoluble in water and ethanol.^[1] Direct dissolution in aqueous buffers like PBS is not recommended and will likely result in precipitation. To work with **EPZ005687** in aqueous-based assays, it is essential to first prepare a concentrated stock solution in an appropriate organic solvent.

Q3: What is the recommended solvent for preparing a stock solution of **EPZ005687**?

The most commonly recommended solvent for preparing a stock solution of **EPZ005687** is dimethyl sulfoxide (DMSO).^{[1][2][7][8]} N,N-Dimethylformamide (DMF) can also be used.^[7] It is crucial to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can significantly reduce the solubility of the compound.^[1]

Q4: What is the maximum concentration for a stock solution of **EPZ005687** in DMSO?

The solubility of **EPZ005687** in DMSO is reported to be in the range of 10 mg/mL to 30 mg/mL.^{[2][7]} For practical purposes, preparing a stock solution at a concentration of 10 mM to 50 mM in fresh DMSO is a common practice.^{[1][2]} It may be necessary to warm the solution (e.g., to 37°C or 60°C) and use sonication to achieve complete dissolution.^{[2][8]}

Q5: How should I store the **EPZ005687** stock solution?

Stock solutions of **EPZ005687** in DMSO should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C for long-term stability.^{[1][2]} For short-term storage (up to one month), -20°C is acceptable.^[1]

Troubleshooting Guide

This guide addresses specific issues you may encounter when preparing and using **EPZ005687** solutions for your experiments.

Issue 1: Precipitate forms when diluting the DMSO stock solution into an aqueous buffer.

- Cause: This is the most common issue and is due to the low aqueous solubility of **EPZ005687**. The final concentration of DMSO in your aqueous solution may be too low to maintain the compound's solubility.

- Solution:
 - Increase the final DMSO concentration: Aim for a final DMSO concentration of 0.1% to 0.5% (v/v) in your final working solution. Remember to include a vehicle control (buffer with the same final DMSO concentration) in your experiments.
 - Use a two-step dilution: First, dilute the concentrated DMSO stock into a small volume of your aqueous buffer while vortexing to ensure rapid mixing. Then, add this intermediate dilution to the final volume of your buffer.
 - Consider alternative formulation strategies: For in vivo studies or challenging in vitro systems, specialized formulations may be necessary. One such formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.^[9] Another option is to use a vehicle containing SBE- β -CD (sulfobutylether- β -cyclodextrin).^[2]

Issue 2: The powdered EPZ005687 is difficult to dissolve in DMSO.

- Cause: The quality of the DMSO or insufficient energy to break the crystal lattice of the powder can hinder dissolution.
- Solution:
 - Use fresh, high-quality DMSO: Ensure your DMSO is anhydrous.^[1]
 - Apply gentle heating and sonication: Warm the vial to 37°C or 60°C and use an ultrasonic bath to aid dissolution.^{[2][8]} Be cautious with heating to avoid any potential degradation of the compound.
 - Increase the volume of DMSO: If the compound still does not dissolve, you may be exceeding its solubility limit. Try adding more DMSO to decrease the concentration.

Experimental Protocols

Protocol 1: Preparation of a 10 mM EPZ005687 Stock Solution in DMSO

- Materials:
 - **EPZ005687** powder (Molecular Weight: 539.67 g/mol)[\[1\]](#)
 - Anhydrous dimethyl sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the **EPZ005687** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of **EPZ005687** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.397 mg of **EPZ005687**.
 3. Add the appropriate volume of anhydrous DMSO to the powder.
 4. Vortex the solution vigorously. If necessary, gently warm the tube to 37°C and sonicate in an ultrasonic bath until the powder is completely dissolved.
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 7. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for Cell-Based Assays

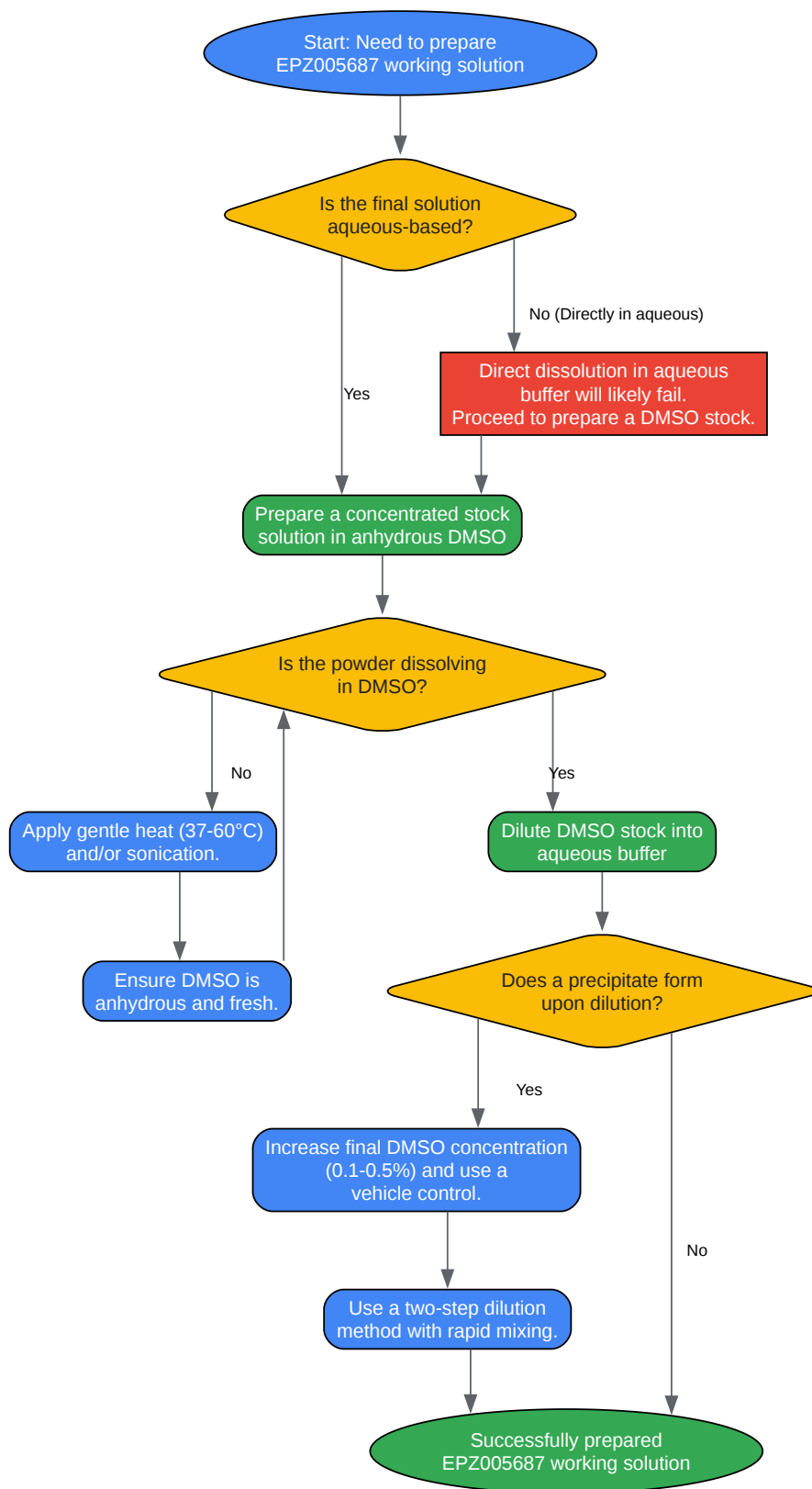
- Materials:
 - 10 mM **EPZ005687** stock solution in DMSO
 - Pre-warmed cell culture medium
- Procedure:

1. Thaw an aliquot of the 10 mM **EPZ005687** stock solution at room temperature.
2. Perform a serial dilution of the stock solution in your cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
3. To minimize precipitation, add the **EPZ005687** stock solution to the culture medium while gently vortexing.
4. Ensure the final concentration of DMSO in the culture medium is consistent across all experimental conditions, including the vehicle control (typically $\leq 0.5\%$).

Quantitative Data Summary

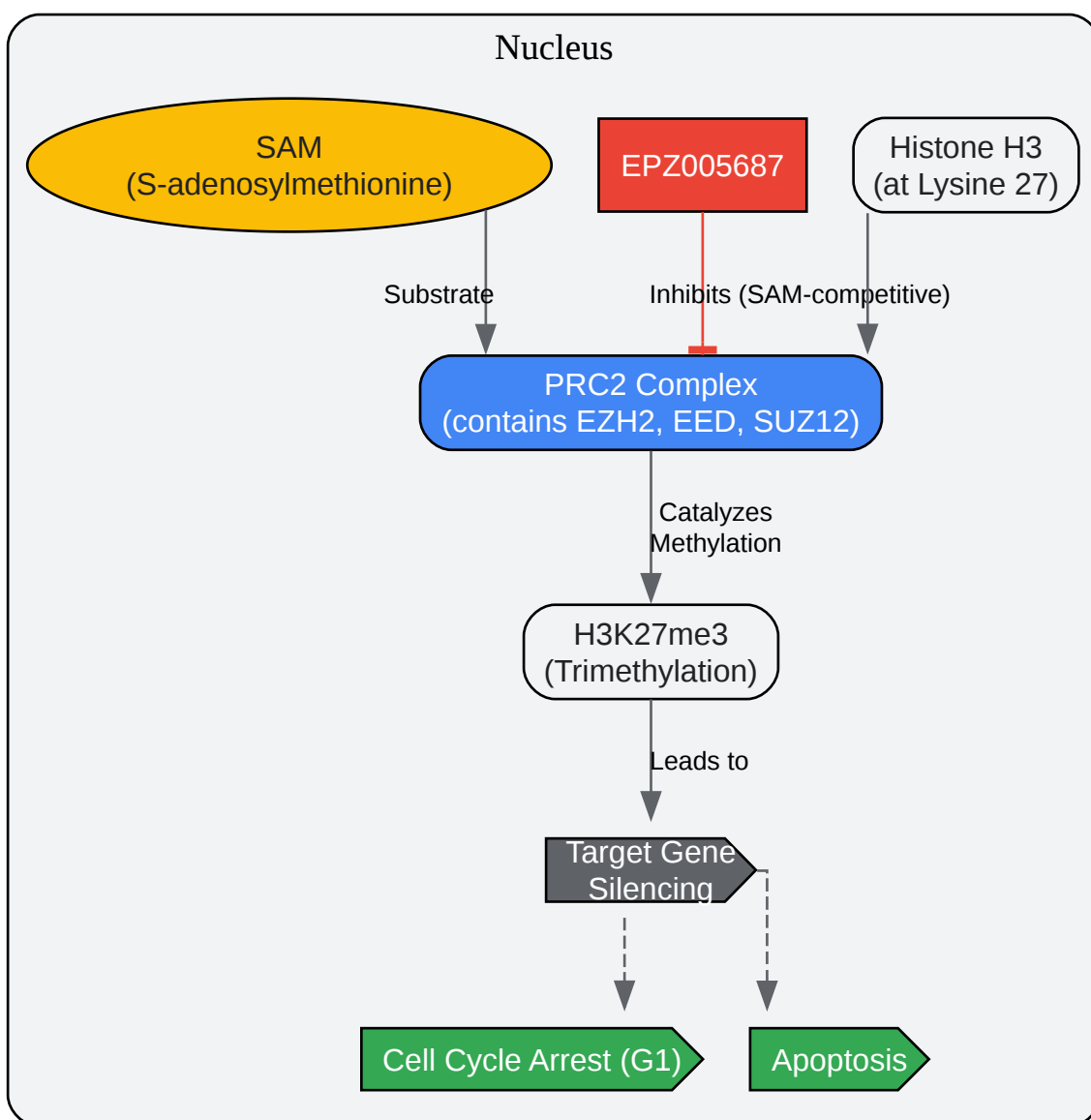
Parameter	Solvent	Solubility	Reference
Solubility	DMSO	10 mg/mL (18.53 mM)	[2]
27 mg/mL (50.03 mM)	[1]		
30 mg/mL	[7]		
5.4 mg/mL (10.01 mM)	[9]		
9.4 mg/mL (17.42 mM)	[8]		
Solubility	DMF	30 mg/mL	[7]
Solubility	DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[7]
Solubility	Water	Insoluble	[1]
Solubility	Ethanol	Insoluble	[1]
In Vivo Formulation 1	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	1 mg/mL (1.85 mM)	[9]
In Vivo Formulation 2	10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 1 mg/mL	[2]
In Vivo Formulation 3	10% DMSO + 90% Corn oil	≥ 1 mg/mL	[2]

Visualizations



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Caption: Troubleshooting workflow for preparing **EPZ005687** solutions.



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Caption: Simplified signaling pathway of EZH2 inhibition by **EPZ005687**.

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